

A Technical Guide to the Spectroscopic Analysis of H-Asp(OtBu)-OtBu.HCl

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Compound of Interest

Compound Name: *H-Asp(OtBu)-OtBu.HCl*

Cat. No.: *B555411*

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Introduction

L-Aspartic acid di-tert-butyl ester hydrochloride, commonly abbreviated as **H-Asp(OtBu)-OtBu.HCl**, is a protected form of the amino acid L-aspartic acid.[1][2][3] It serves as a critical building block in peptide synthesis and as an intermediate in the development of pharmaceuticals, particularly those targeting neurological disorders.[2][3][4][5] The two tert-butyl ester groups protect the carboxylic acid functionalities, which enhances the molecule's stability and solubility in organic solvents.[1][3] This technical guide provides a comprehensive overview of the spectroscopic data (NMR, IR, MS) for **H-Asp(OtBu)-OtBu.HCl**, along with detailed experimental protocols for data acquisition.

Molecular Structure

- Chemical Name: (2S)-di-tert-butyl 2-aminobutanedioate hydrochloride[4][5]
- Synonyms: **H-Asp(OtBu)-OtBu.HCl**, L-Aspartic acid di-tert-butyl ester hydrochloride[1][4]
- CAS Number: 1791-13-5[3][6][7]
- Molecular Formula: $C_{12}H_{24}ClNO_4$ [1][6]
- Molecular Weight: 281.78 g/mol [2][4][5]

Spectroscopic Data

The following sections present the key spectroscopic data for the characterization of **H-Asp(OtBu)-OtBu.HCl**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. For **H-Asp(OtBu)-OtBu.HCl**, both ^1H and ^{13}C NMR are essential for confirming the presence of the tert-butyl groups and the aspartic acid backbone.

Table 1: ^1H NMR Spectroscopic Data (Typical values in CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~4.1	Triplet	1H	$\alpha\text{-CH}$
~3.0	Doublet	2H	$\beta\text{-CH}_2$
~1.5	Singlet	9H	$\alpha\text{-OtBu}$
~1.4	Singlet	9H	$\beta\text{-OtBu}$
~8.5	Broad Singlet	3H	-NH_3^+

Table 2: ^{13}C NMR Spectroscopic Data (Typical values in CDCl_3)

Chemical Shift (δ) ppm	Assignment
~170	$\alpha\text{-C=O}$
~168	$\beta\text{-C=O}$
~83	$\alpha\text{-C(CH}_3)_3$
~82	$\beta\text{-C(CH}_3)_3$
~52	$\alpha\text{-CH}$
~38	$\beta\text{-CH}_2$
~28	$\text{-C(CH}_3)_3$

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **H-Asp(OtBu)-OtBu.HCl** is characterized by absorptions corresponding to the amine salt, ester carbonyls, and C-H bonds.

Table 3: IR Spectroscopic Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3000-2800	Strong, Broad	N-H stretch (amine salt)
~2980, 2940	Medium	C-H stretch (aliphatic)
~1740	Strong	C=O stretch (ester)
~1250, 1150	Strong	C-O stretch (ester)

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound. For **H-Asp(OtBu)-OtBu.HCl**, electrospray ionization (ESI) is a common technique.

Table 4: Mass Spectrometry Data

m/z	Ion
246.17	[M+H] ⁺
268.15	[M+Na] ⁺

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for **H-Asp(OtBu)-OtBu.HCl**.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **H-Asp(OtBu)-OtBu.HCl** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a 5 mm NMR tube.
- Instrumentation: Utilize a 300 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition:
 - Acquire a one-pulse proton spectrum.
 - Set the spectral width to cover the expected chemical shift range (e.g., 0-10 ppm).
 - Use a sufficient number of scans to obtain a good signal-to-noise ratio.
 - Process the data with appropriate window functions and phase correction.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled carbon spectrum.
 - Set the spectral width to cover the expected chemical shift range (e.g., 0-200 ppm).
 - A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C .

IR Spectroscopy

- Sample Preparation:
 - KBr Pellet: Mix a small amount of the sample with dry potassium bromide (KBr) and press into a thin pellet.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly on the ATR crystal.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition:

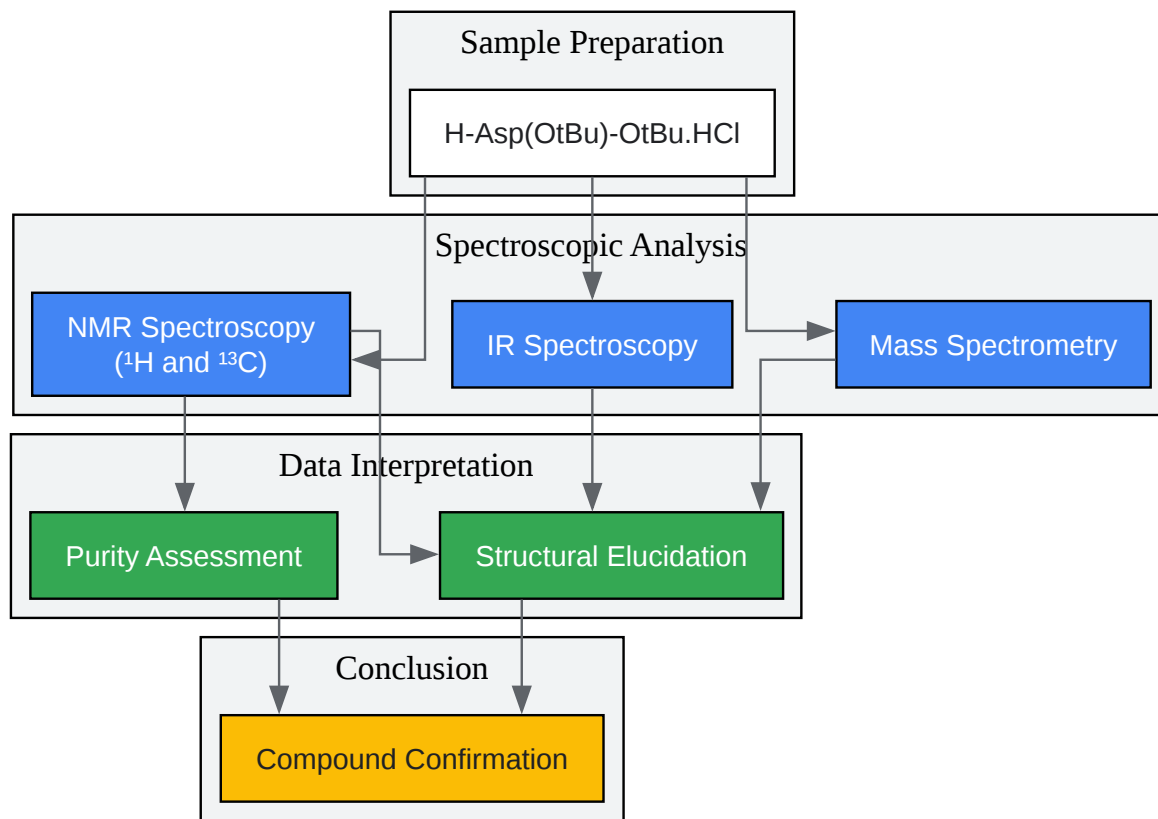
- Record a background spectrum of the empty sample compartment or the clean ATR crystal.
- Record the sample spectrum over the range of 4000-400 cm^{-1} .
- The final spectrum is presented as percent transmittance or absorbance versus wavenumber.

Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Employ a mass spectrometer equipped with an electrospray ionization (ESI) source.
- Data Acquisition:
 - Infuse the sample solution into the ESI source at a constant flow rate.
 - Acquire the mass spectrum in positive ion mode.
 - Scan a mass range appropriate for the expected molecular ion (e.g., m/z 100-500).

Workflow Visualization

The following diagram illustrates the logical workflow for the spectroscopic characterization of **H-Asp(OtBu)-OtBu.HCl**.



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Caption: Workflow for the spectroscopic characterization of **H-Asp(OtBu)-OtBu.HCl**.

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References

- 1. CAS 1791-13-5: L-aspartic acid di-T-butyl ester hydrochlor... [cymitquimica.com]
- 2. H-Asp(OtBu)-OtBu.HCl | 1791-13-5 | Benchchem [benchchem.com]
- 3. chemimpex.com [chemimpex.com]

- 4. aa pep.bocsci.com [aa pep.bocsci.com]
- 5. bocsci.com [bocsci.com]
- 6. H-ASP(OTBU)-OTBU HCL | 1791-13-5 [chemicalbook.com]
- 7. peptide.com [peptide.com]
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